The Veratryl Moiety: A Privileged Scaffold in Bioactive Compounds

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Compound of Interest

Compound Name:	*3-Amino-3-(3,4-dimethoxyphenyl)propanoic acid*
CAS No.:	*34840-85-2*
Cat. No.:	*B6593052*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Understated Importance of the 3,4-Dimethoxyphenyl Group

In the vast landscape of medicinal chemistry, certain structural motifs appear with remarkable frequency, earning the designation of "privileged structures" for their ability to interact with a wide range of biological targets. The 3,4-dimethoxyphenyl group, also known as the veratryl moiety, is a prominent member of this class. Its deceptively simple architecture—a benzene ring substituted with two adjacent methoxy groups—belies a complex interplay of electronic and steric properties that confer significant advantages in drug design. This guide provides a comprehensive exploration of the veratryl group's role in bioactivity, delving into its physicochemical characteristics, mechanisms of action, and the experimental methodologies used to validate its function.

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Physicochemical Properties and Their Biological Implications

The bioactivity of the 3,4-dimethoxyphenyl group is not accidental; it is a direct consequence of the electronic effects of the two methoxy substituents. These groups are moderate electron-donating groups through resonance, which increases the electron density of the aromatic ring. This has several key consequences for molecular interactions and properties:

- Enhanced Binding Interactions: The oxygen atoms of the methoxy groups can act as hydrogen bond acceptors, forming crucial interactions with amino acid residues in enzyme active sites or receptor binding pockets.
- Modulation of Lipophilicity: The methoxy groups increase the lipophilicity of the parent phenyl ring, which can enhance membrane permeability and facilitate passage across biological barriers like the blood-brain barrier.
- Metabolic Stability: The presence of the 3,4-dimethoxy substitution pattern can influence a molecule's metabolic fate. In some cases, it has been shown to confer excellent metabolic stability and favorable absorption profiles.[1] However, it is also important to consider the potential for the formation of reactive metabolites, a factor that must be assessed during drug development.[1]

The Veratryl Group in Action: A Survey of Bioactivities

The versatility of the 3,4-dimethoxyphenyl moiety is evident in the broad spectrum of biological activities associated with compounds that contain it. From anticancer agents to cardiovascular drugs, this scaffold is a recurring theme.

Anticancer Activity

A significant number of compounds featuring the veratryl group exhibit potent anticancer properties. The mechanisms are varied, often targeting fundamental cellular processes.

- Tubulin Polymerization Inhibition: Several studies have identified compounds with 3,4-dimethoxyphenyl or the related 3,4,5-trimethoxyphenyl groups as potent inhibitors of tubulin

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polymerization.[2][3] By disrupting microtubule dynamics, these agents arrest the cell cycle in the G2/M phase and induce apoptosis.[2][3] For instance, certain trimethoxyphenyl-based analogues have shown IC50 values in the low micromolar range against hepatocellular carcinoma cell lines.[2]

- Topoisomerase Inhibition: The 3,4-dimethoxyphenyl group has been incorporated into novel bis-benzimidazole derivatives that act as DNA topoisomerase inhibitors.[4] One such compound, DMA, preferentially targets E. coli topoisomerase I, suggesting a potential route for developing new antibacterial agents.[4]

- Kinase Inhibition: Pyrazolo[3,4-b]pyridine derivatives containing the 3,4-dimethoxyphenyl moiety have demonstrated significant anticancer activity by inhibiting cyclin-dependent kinases (CDKs), such as CDK2 and CDK9.[5] These kinases are crucial regulators of the cell cycle, and their inhibition can lead to cell cycle arrest and apoptosis.[5]

Cardiovascular Effects

The 3,4-dimethoxyphenyl group is a key pharmacophore in several cardiovascular drugs.

- Calcium Channel Blockade: Verapamil, a well-known calcium channel blocker used to treat hypertension, angina, and cardiac arrhythmias, prominently features two 3,4-dimethoxyphenyl groups.[6] These moieties are crucial for its interaction with the L-type calcium channels.

- P-glycoprotein (P-gp) Inhibition: Verapamil and other compounds with the veratryl group can also inhibit the P-glycoprotein transporter.[6] P-gp is an efflux pump that contributes to multidrug resistance in cancer cells and limits the penetration of drugs into the brain.[6] Inhibition of P-gp can therefore enhance the efficacy of other chemotherapeutic agents.[6]

Anti-inflammatory and Antioxidant Activity

The electron-rich nature of the veratryl group contributes to the antioxidant properties of many natural and synthetic compounds. This moiety can act as a scavenger of free radicals, mitigating oxidative stress, which is implicated in numerous inflammatory conditions. For example, (E)-4-(3′,4′-dimethoxyphenyl)but-3-en-1-ol, a major anti-inflammatory compound found in Zingiber cassumunar, contains this key functional group.[7]

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Structure-Activity Relationship (SAR) Studies

The strategic placement of the 3,4-dimethoxy substituents is often critical for bioactivity. SAR studies have repeatedly demonstrated the importance of this specific substitution pattern. For example, in a series of flavones designed to inhibit the ArlRS two-component system in Staphylococcus aureus, the 3',4'-dimethoxy substitution was found to be a key feature for activity.[8] Similarly, in the development of chitin synthesis inhibitors, the nature and position of substituents on the phenyl ring were found to be critical, with hydrophobic groups being favored.[9]

Experimental Workflows for Evaluating Bioactivity

A multi-pronged approach is necessary to fully characterize the bioactivity of compounds containing the 3,4-dimethoxyphenyl group.

Cell-Based Assays

These are foundational for determining the cytotoxic and mechanistic effects of a compound.

1. Cell Viability/Cytotoxicity Assay (MTT Assay)

This protocol assesses the effect of a compound on cell proliferation.

Step-by-Step Methodology:

- Cell Seeding: Plate cells (e.g., HepG2 human liver cancer cells) in a 96-well plate at a density of 5 x 10^3 cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of the test compound (containing the 3,4-dimethoxyphenyl group) for 48 hours.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.

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- IC50 Calculation: Calculate the 50% inhibitory concentration (IC50) from the dose-response curve.

2. Cell Cycle Analysis by Flow Cytometry

This method determines if a compound induces cell cycle arrest.

Step-by-Step Methodology:

- Treatment: Treat cells with the IC50 concentration of the test compound for 24 hours.
- Harvesting and Fixation: Harvest the cells, wash with PBS, and fix in ice-cold 70% ethanol overnight at -20°C.
- Staining: Wash the fixed cells and resuspend in PBS containing propidium iodide (PI) and RNase A.
- Flow Cytometry: Analyze the DNA content of the cells using a flow cytometer.
- Data Analysis: Analyze the resulting histograms to determine the percentage of cells in each phase of the cell cycle (G0/G1, S, G2/M).

Logical Relationship Diagram: From Cytotoxicity to Mechanism



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Caption: Workflow for characterizing the anticancer activity of a novel compound.

Biochemical Assays

These assays investigate the direct interaction of the compound with its molecular target.

Tubulin Polymerization Assay

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This assay measures the ability of a compound to inhibit the formation of microtubules.

Step-by-Step Methodology:

- Reaction Mixture: Prepare a reaction mixture containing tubulin protein in a polymerization buffer (e.g., G-PEM buffer).
- Compound Addition: Add the test compound at various concentrations to the reaction mixture. A known inhibitor like podophyllotoxin can be used as a positive control.[2]
- Initiate Polymerization: Initiate polymerization by incubating the mixture at 37°C.
- Monitor Polymerization: Monitor the change in absorbance at 340 nm over time using a spectrophotometer. An increase in absorbance indicates tubulin polymerization.
- Data Analysis: Calculate the percentage of inhibition and determine the IC50 value for tubulin polymerization.

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